

Chloroethane-d5: A Comprehensive Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Chloroethane-d5

CAS No.: 19199-91-8

Cat. No.: B579816

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Role of Deuterium in Chloroethane

Chloroethane-d5 (C_2D_5Cl), a deuterated isotopologue of chloroethane, serves as a valuable tool in a multitude of scientific disciplines, including as a standard in environmental analysis and as a tracer in metabolic studies. The substitution of hydrogen with deuterium, a stable, non-radioactive isotope, imparts a greater mass and a stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond. This seemingly subtle alteration can significantly influence the compound's physicochemical properties and metabolic fate, a phenomenon known as the kinetic isotope effect.^{[1][2][3]} Understanding the stability and appropriate storage conditions of **Chloroethane-d5** is paramount to ensuring its isotopic and chemical purity, thereby guaranteeing the integrity and reproducibility of experimental results.

This guide provides an in-depth exploration of the stability of **Chloroethane-d5**, potential degradation pathways, and scientifically grounded protocols for its optimal storage and handling.

I. Physicochemical Properties of Chloroethane-d5

A thorough understanding of the fundamental properties of **Chloroethane-d5** is the bedrock of its proper management. Below is a summary of its key physicochemical characteristics.

Property	Value	References
Chemical Formula	C ₂ D ₅ Cl (or CD ₃ CD ₂ Cl)	[4][5][6]
CAS Number	19199-91-8	[4][5][6]
Molecular Weight	69.55 g/mol	[5][6]
Physical State	Gas at standard temperature and pressure	[4]
Appearance	Colorless gas or liquid	[4][7]
Odor	Ethereal, pungent	[4][7]
Boiling Point	12.3 °C (54.1 °F)	[4]
Melting Point	-139 °C (-218 °F)	[4]
Flash Point	-50 °C (-58 °F)	[4]
Auto-ignition Temperature	519 °C (966 °F)	[4]
Isotopic Purity	Typically ≥98 atom % D	[6]

II. Chemical Stability and Degradation Pathways

Chloroethane-d5 is a stable compound when stored under the recommended conditions.[4][5][8] However, like its non-deuterated counterpart, it is susceptible to degradation under specific environmental stresses. The primary factors influencing its stability are temperature, light, moisture, and the presence of incompatible materials.

Inherent Stability

The C-D bond is inherently stronger and has a lower vibrational frequency than the C-H bond, making it more resistant to chemical and enzymatic cleavage.[1][2] This increased stability is a key advantage in many of its applications, particularly in metabolic studies where it can slow

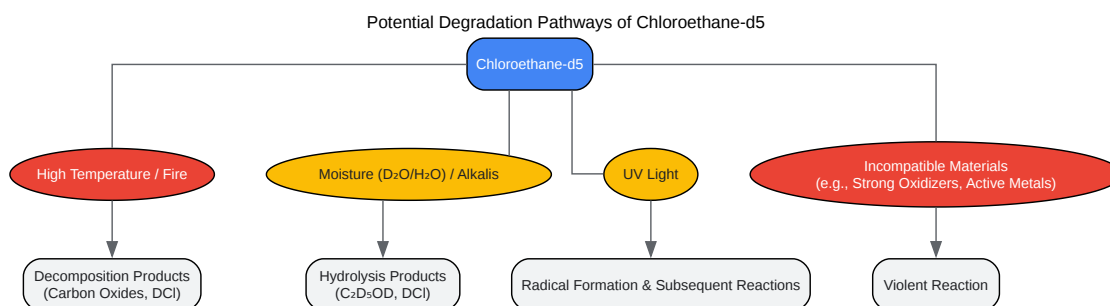
down metabolic processes.[3][9] Deuterated compounds, in general, are considered to have a long shelf life and do not expire in the traditional sense, provided they are stored correctly to prevent contamination.[10]

Potential Degradation Pathways

While specific kinetic studies on **Chloroethane-d5** degradation are not readily available, its degradation pathways can be inferred from the reactivity of chloroethane and general principles of organic chemistry.

- **Thermal Decomposition:** At elevated temperatures, particularly under fire conditions, **Chloroethane-d5** will decompose to produce hazardous byproducts, including carbon oxides (CO, CO₂) and deuterium chloride (DCI) gas.[4] The unlabeled analogue, chloroethane, is thermally stable up to 400 °C, above which it can split to yield ethylene and hydrogen chloride.[7]
- **Hydrolysis:** Chloroethane is known to hydrolyze in the presence of water and alkalis.[7] Therefore, it is crucial to protect **Chloroethane-d5** from moisture to prevent the formation of deuterated ethanol (C₂D₅OD) and deuterium chloride. This reaction is generally slow under neutral conditions but can be accelerated by basic or acidic environments.
- **Photodegradation:** Similar to other halogenated alkanes, **Chloroethane-d5** may be sensitive to ultraviolet (UV) light.[11] Prolonged exposure to light can induce the formation of free radicals, initiating a cascade of degradation reactions.
- **Reaction with Incompatible Materials:** **Chloroethane-d5** reacts violently with strong oxidizing agents, alkali metals (sodium, potassium), calcium, magnesium, and powdered aluminum and zinc.[4][7][12] Contact with these materials must be strictly avoided.

The following diagram illustrates the potential degradation pathways of **Chloroethane-d5**.



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Caption: Potential degradation pathways for **Chloroethane-d5**.

III. Recommended Storage and Handling Protocols

Adherence to stringent storage and handling protocols is critical for preserving the integrity of **Chloroethane-d5**.

Storage Conditions

Parameter	Recommendation	Rationale	References
Temperature	Store at room temperature.	Supplier recommendations indicate stability at ambient temperatures.	[4] [5] [6]
For long-term storage or after opening, consider refrigeration (<4°C).	Refrigeration minimizes volatilization and slows potential degradation, a common practice for similar deuterated solvents.	[11] [13] [14]	
Atmosphere	Store under an inert and dry atmosphere (e.g., argon or dry nitrogen).	Prevents contamination from atmospheric moisture and oxygen.	[11] [13]
Light	Protect from light by storing in an amber vial or in a dark location.	Minimizes the risk of photodegradation.	[6] [11] [13]
Container	Store in the original, tightly sealed container.	Containers are often specially designed (e.g., septum-sealed vials, lecture bottles) to maintain integrity.	[5] [11]
Ventilation	Store in a well-ventilated area.	As a flammable gas, proper ventilation is a crucial safety measure.	[4] [15]

Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources.	Chloroethane-d5 is extremely flammable.	[4][15]
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Handling Procedures

Given that **Chloroethane-d5** is a gas at room temperature and is often supplied as a liquefied compressed gas, specific handling procedures are necessary.

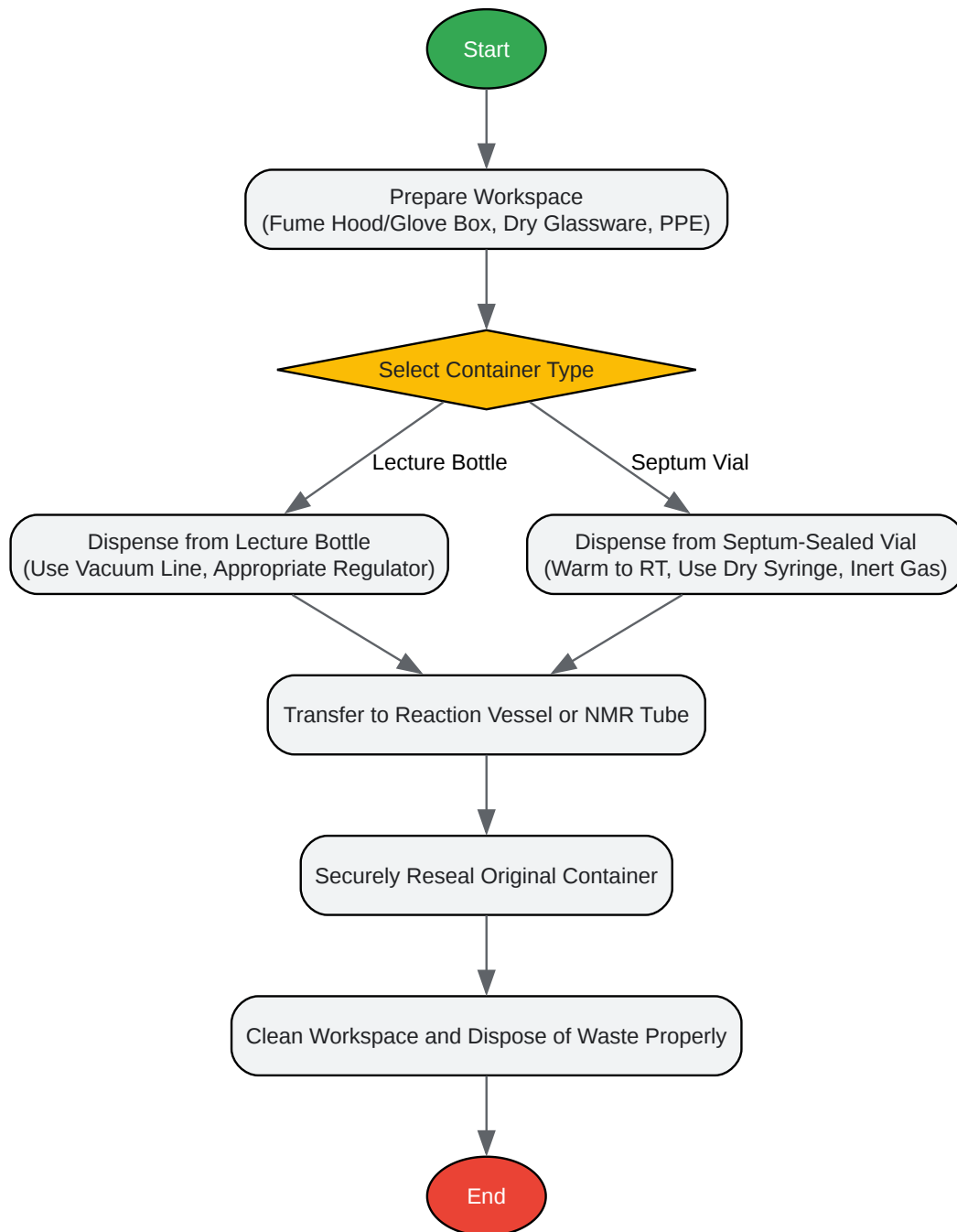
Protocol for Handling **Chloroethane-d5**:

- Preparation:
 - Work in a well-ventilated fume hood or glove box.
 - Ensure all glassware (syringes, NMR tubes, reaction vessels) is thoroughly dried, for instance, in an oven at 150 °C for several hours, and cooled in a desiccator before use. [13][16]
 - Have appropriate personal protective equipment (PPE) available, including safety glasses, flame-retardant lab coat, and cryogenic gloves if handling the liquid form.[4][15]
- Dispensing from a Lecture Bottle:
 - It is recommended to use a vacuum line to transfer the product from the cylinder.[5]
 - Use a regulator appropriate for corrosive gases if DCI formation is a possibility.
 - Use non-sparking tools when making connections.[15]
- Dispensing from a Septum-Sealed Vial:
 - Allow the vial to warm to room temperature before opening to prevent condensation of atmospheric moisture.[11]

- Use a dry syringe pre-flushed with an inert gas (argon or dry nitrogen) to withdraw the required amount of liquid.[\[13\]](#)
- Maintain a positive pressure of inert gas in the vial during withdrawal to prevent air from entering.
- Post-Handling:
 - Immediately and securely reseal the container.
 - Dispose of any contaminated materials in accordance with institutional and local regulations.[\[4\]](#)

The following workflow diagram illustrates the recommended handling procedure for **Chloroethane-d5**.

Recommended Handling Workflow for Chloroethane-d5

[Click to download full resolution via product page](#)Caption: Recommended handling workflow for **Chloroethane-d5**.

IV. Quality Control and Purity Assessment

Regular assessment of the chemical and isotopic purity of **Chloroethane-d5** is essential, particularly for lots that have been stored for an extended period. Some suppliers recommend re-analysis after three years.^{[5][8]}

Analytical Techniques

Several analytical methods can be employed to verify the purity of **Chloroethane-d5**:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a primary technique for assessing chemical purity. It can separate volatile impurities and provide mass spectral data for their identification.^{[14][17]}
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR can be used to determine the level of residual protonated species and thus confirm the isotopic enrichment. ¹³C NMR can also provide structural information.
- Karl Fischer Titration: This is the standard method for quantifying water content, a critical parameter given the hygroscopic nature of many deuterated solvents and their susceptibility to hydrolysis.^{[11][14]}

V. Conclusion

Chloroethane-d5 is a chemically stable compound that is invaluable in various research and development applications. Its stability is, however, contingent upon strict adherence to appropriate storage and handling protocols. By controlling key environmental factors—temperature, light, and moisture—and by preventing contact with incompatible substances, researchers can ensure the long-term integrity of this important deuterated compound. The implementation of the guidelines presented in this technical guide will serve to safeguard the quality of **Chloroethane-d5**, thereby underpinning the validity and reliability of the scientific endeavors in which it is employed.

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